

LEWATIT TP-208: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name:	LEWATIT TP-208
CAS No.:	126602-47-9
Cat. No.:	B1177401

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An in-depth examination of the macroporous cation exchange resin, **LEWATIT TP-208**, focusing on its technical specifications, experimental applications, and performance characteristics in selective metal ion removal and purification processes.

Introduction

LEWATIT® TP-208 is a weakly acidic, macroporous cation exchange resin characterized by its chelating iminodiacetic acid groups attached to a crosslinked polystyrene matrix.[1][2] This structure imparts high selectivity for certain metal cations, making it a valuable tool in various purification and separation processes relevant to research and pharmaceutical development. Its primary applications include the removal of alkaline earth and heavy metal cations from industrial process streams, with a particular emphasis on brine purification.[3][4] The macroporous nature of the resin ensures excellent kinetic performance and high mechanical and osmotic stability.[2][4]

Core Technical Specifications

The physical and chemical properties of **LEWATIT TP-208** are summarized below, providing a baseline for its operational parameters. A fine-bead-size variant, LEWATIT® MDS TP 208, offers enhanced kinetics and operating capacity.[5][6]

Physical and Chemical Properties

Property	Value	Unit	Reference
Ionic Form (as shipped)	Na+	-	[1][2]
Functional Group	Iminodiacetic Acid	-	[1][2]
Matrix	Crosslinked Polystyrene	-	[1][2]
Structure	Macroporous	-	[1][2]
Appearance	Beige, Opaque	-	[1][2]
Uniformity Coefficient (max.)	1.8	-	[1]
Mean Bead Size	0.410 (for TP-208) / 0.39 (for MDS TP 208)	mm	[5]
Bulk Density (+/- 5%)	740	g/l	[1]
Density (approx.)	1.17	g/ml	[1]
Water Retention	55 - 60	wt. %	[1]
Total Capacity (min.)	2.9	eq/l	[1]
Volume Change (Na+ -> H+) (max.)	-40	vol. %	[1]
Storability Temperature Range	-20 to +40	°C	[1][7]

Recommended Operating Conditions

Parameter	Value	Unit	Reference
Operating Temperature (max.)	80	°C	[1]
Operating pH Range	2 - 14	-	[1]
Bed Depth (min.)	800	mm	[1]
Specific Pressure Loss (15 °C)	approx. 1.2	kPa*h/m ²	[1]
Linear Velocity (Exhaustion)	10 - 40	m/h	[1]
Linear Velocity (Backwash, 20 °C)	approx. 12	m/h	[1]

Applications in Selective Metal Removal

LEWATIT TP-208 exhibits a strong affinity for a range of divalent and trivalent metal cations, a characteristic that is leveraged in numerous purification protocols. The selectivity of the resin for various metal cations from neutralized aqueous solutions follows a general order of decreasing affinity.

Selectivity Series: Copper > Vanadium (VO₂⁺) > Uranium (UO₂²⁺) > Lead > Nickel > Zinc > Cadmium > Cobalt > Iron (II) > Beryllium > Manganese >> Calcium > Magnesium > Strontium > Barium >>> Sodium[8][9]

Iron Removal from Aqueous Solutions

A significant application of **LEWATIT TP-208** is the removal of iron from liquid effluents.[10] Studies have demonstrated its effectiveness in sequestering both Iron (II) and Iron (III) ions.[11] [12] The ion exchange process is endothermic and pH-dependent, with metal uptake decreasing at more acidic pH values due to competition with H⁺ ions for the resin's active sites. [12]

Experimental Protocols

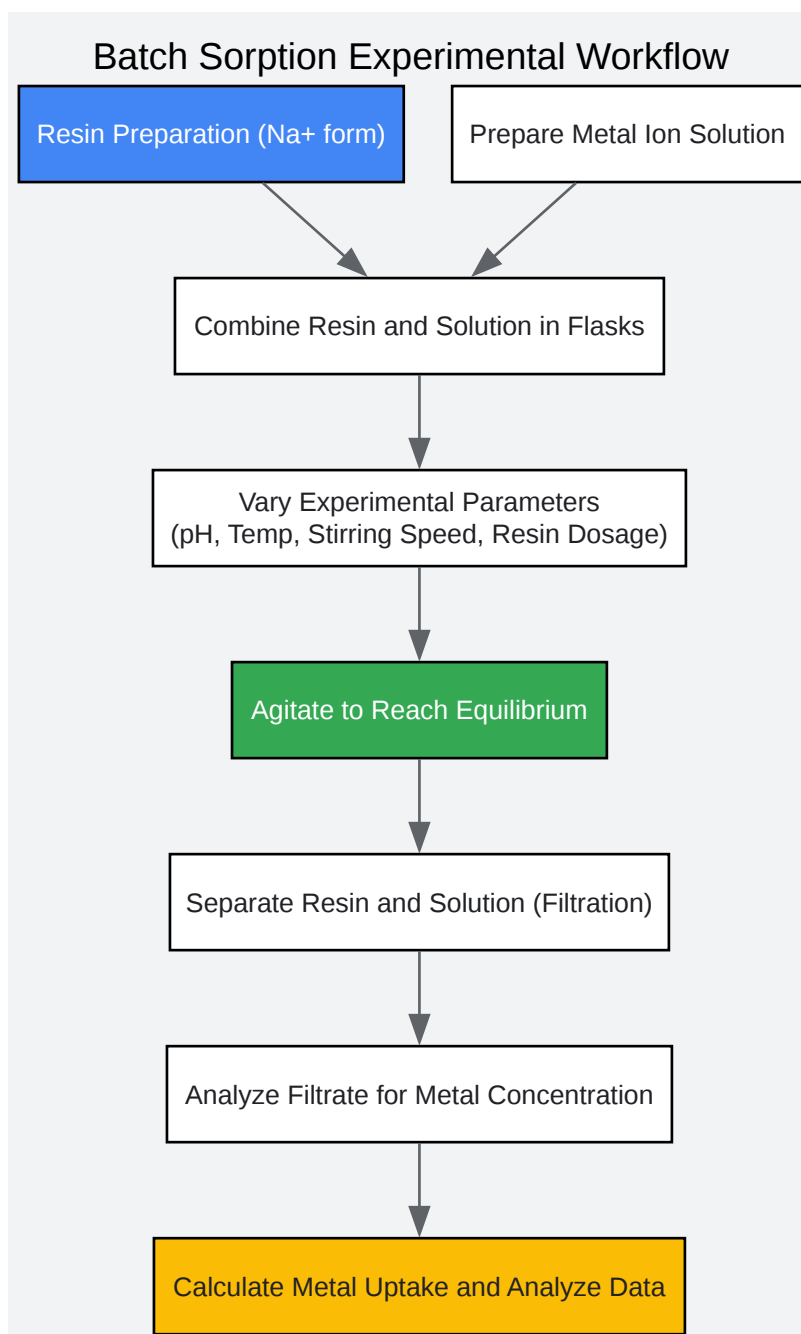
The following sections detail generalized experimental methodologies for the use of **LEWATIT TP-208** in metal ion removal applications, based on published research.

Batch Sorption Experiments for Metal Ion Uptake

This protocol outlines a typical batch experiment to determine the metal uptake capacity of **LEWATIT TP-208**.

Methodology:

- **Resin Preparation:** The resin is typically used in its Na⁺ form.[13] If in H⁺ form, it can be converted by treatment with a NaOH solution.
- **Aqueous Solution Preparation:** Prepare aqueous solutions of the target metal ion (e.g., Fe³⁺, Fe²⁺) at a known initial concentration.[11]
- **Experimental Setup:** In a series of flasks, add a defined mass of **LEWATIT TP-208** to a known volume of the metal ion solution.[12]
- **Parameter Variation:** Systematically vary experimental parameters such as stirring speed, temperature, pH, and resin dosage to investigate their influence on metal uptake.[10][12]
- **Equilibration:** Agitate the flasks for a predetermined time to allow the system to reach equilibrium. A stirring speed of around 900 min⁻¹ has been shown to be effective for maximizing metal uptake by minimizing the aqueous boundary layer thickness.[10]
- **Sample Analysis:** After equilibration, separate the resin from the solution by filtration. Analyze the concentration of the metal ion remaining in the filtrate using appropriate analytical techniques (e.g., Atomic Absorption Spectrometry).
- **Data Analysis:** Calculate the amount of metal ion sorbed onto the resin. The data can be fitted to various isotherm models (e.g., Freundlich, Langmuir) to characterize the sorption process.[12]



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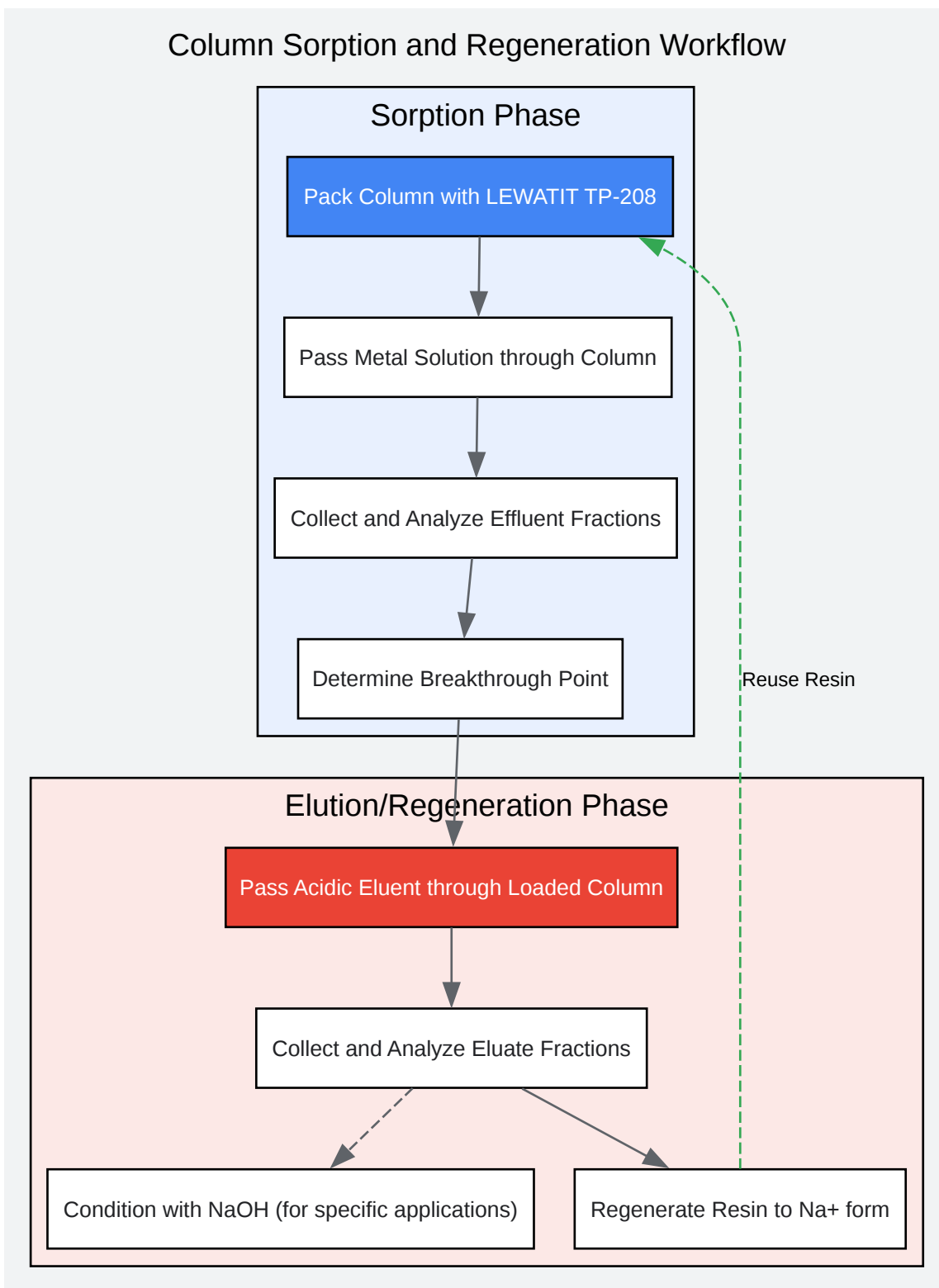
Batch Sorption Experimental Workflow

Column Sorption and Elution/Regeneration

For continuous processes, column chromatography is the preferred method. This protocol describes a typical column experiment for metal removal and subsequent resin regeneration.

Methodology:

- Column Packing: A glass column is packed with a known volume of **LEWATIT TP-208** resin. [\[14\]](#)
- Sorption (Loading): The metal-containing solution is passed through the column at a specific flow rate (e.g., 3 BV/h).[\[14\]](#) The effluent is collected in fractions and analyzed for the concentration of the target metal ion to determine the breakthrough point.
- Elution (Stripping): Once the resin is loaded with the metal ion, it can be eluted using an acidic solution. For instance, Fe^{3+} can be eluted with HCl or H_2SO_4 solutions.[\[14\]](#) The eluent is passed through the column, and the fractions are collected to determine the elution profile.
- Conditioning: For applications like brine polishing, after regeneration with acid, the resin needs to be conditioned with a caustic soda solution to convert it to the di-sodium form before the next exhaustion cycle.[\[1\]](#)[\[2\]](#)
- Regeneration: The resin can be regenerated to its Na^+ form by washing with NaOH solutions.[\[13\]](#)



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Column Sorption and Regeneration Workflow

Concluding Remarks

LEWATIT TP-208 is a robust and highly selective macroporous cation exchange resin with well-documented applications in the removal of metal ions from aqueous solutions. Its favorable physical and chemical properties, combined with its high total capacity, make it an effective tool for purification processes in various research and industrial settings, including those ancillary to drug development where the removal of metallic impurities is critical. The provided experimental frameworks serve as a foundation for developing specific protocols tailored to the unique requirements of the user. For optimal performance, it is crucial to operate the resin within the recommended conditions and to consider the specific chemistry of the solution being treated.

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